

An In-Depth Technical Guide to 4-Ethylpyridine-2-carboxylic Acid Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *4-Ethylpicolinic acid hydrochloride*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the characterization data and synthetic methodology for 4-ethylpyridine-2-carboxylic acid hydrochloride, a key starting material in the synthesis of clindamycin analogues such as the antibiotic pirlimycin.

Physicochemical Properties

4-Ethylpyridine-2-carboxylic acid hydrochloride is a white to off-white crystalline solid. Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	79415-18-2	[1]
Molecular Formula	C ₈ H ₁₀ ClNO ₂	[2]
Molecular Weight	187.62 g/mol	[2]
Melting Point	148-150 °C	[3]
Solubility	Soluble in DMSO, Methanol, and Water	[3]
SMILES	<chem>CCC1=CC(=NC=C1)C(=O)O.C</chem>	[1]

Spectroscopic Data

Detailed experimental spectroscopic data for 4-ethylpyridine-2-carboxylic acid hydrochloride is not readily available in the public domain. Researchers are advised to acquire a Certificate of Analysis from their supplier for lot-specific data. For reference, predicted mass spectrometry data for the free base, 4-ethylpyridine-2-carboxylic acid, is provided below.

Predicted Mass Spectrometry Data (for 4-ethylpyridine-2-carboxylic acid, $C_8H_9NO_2$)*

Adduct	m/z
$[M+H]^+$	152.0706
$[M+Na]^+$	174.0525
$[M-H]^-$	150.0560

Data is predicted and not experimentally confirmed for the hydrochloride salt.

Experimental Protocols

Synthesis of 4-Ethylpyridine-2-carboxylic Acid Hydrochloride

While a specific, detailed experimental protocol for the synthesis of 4-ethylpyridine-2-carboxylic acid hydrochloride is not widely published, a general method can be adapted from the synthesis of analogous pyridine-2-carboxylic acids. The following is a plausible, generalized protocol based on the oxidation of the corresponding 4-ethyl-2-methylpyridine.

Materials:

- 4-ethyl-2-methylpyridine
- Potassium permanganate ($KMnO_4$)
- Sulfuric acid (H_2SO_4)
- Sodium bisulfite ($NaHSO_3$)
- Hydrochloric acid (HCl)

- Diethyl ether
- Ethanol

Procedure:

- A solution of 4-ethyl-2-methylpyridine is prepared in water.
- The solution is cooled in an ice bath, and concentrated sulfuric acid is added dropwise with stirring.
- Potassium permanganate is added portion-wise to the cooled solution, maintaining the temperature below 10 °C.
- After the addition is complete, the reaction mixture is stirred at room temperature overnight.
- The reaction is then heated to 80-90 °C for 2-3 hours.
- The mixture is cooled, and excess potassium permanganate is quenched by the addition of sodium bisulfite until the purple color disappears.
- The resulting manganese dioxide precipitate is removed by filtration.
- The filtrate is concentrated under reduced pressure.
- The pH of the concentrated solution is adjusted to approximately 3-4 with concentrated hydrochloric acid, leading to the precipitation of the crude product.
- The crude product is collected by filtration, washed with cold water, and dried.
- Recrystallization from a suitable solvent system (e.g., ethanol/water) can be performed for further purification.
- To obtain the hydrochloride salt, the purified free acid is dissolved in a minimal amount of a suitable solvent (e.g., ethanol) and treated with a solution of hydrogen chloride in diethyl ether until precipitation is complete.

- The 4-ethylpyridine-2-carboxylic acid hydrochloride is then collected by filtration, washed with diethyl ether, and dried under vacuum.

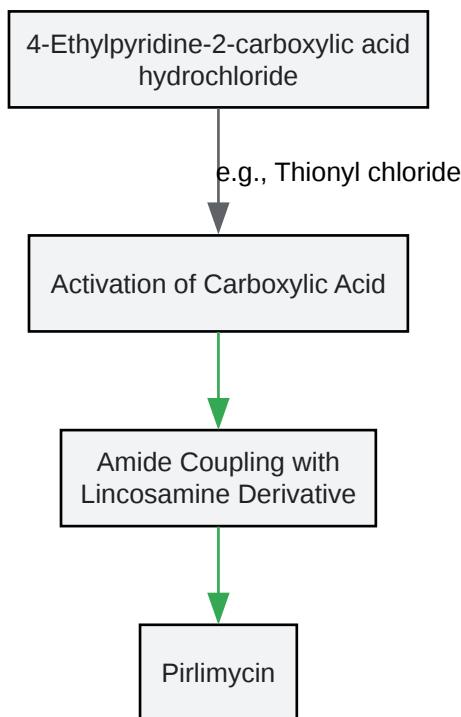
Biological Context and Significance

4-Ethylpyridine-2-carboxylic acid hydrochloride serves as a crucial building block in the synthesis of the lincosamide antibiotic, pirlimycin. Pirlimycin is used in veterinary medicine to treat mastitis in cattle. Its mechanism of action involves the inhibition of bacterial protein synthesis.

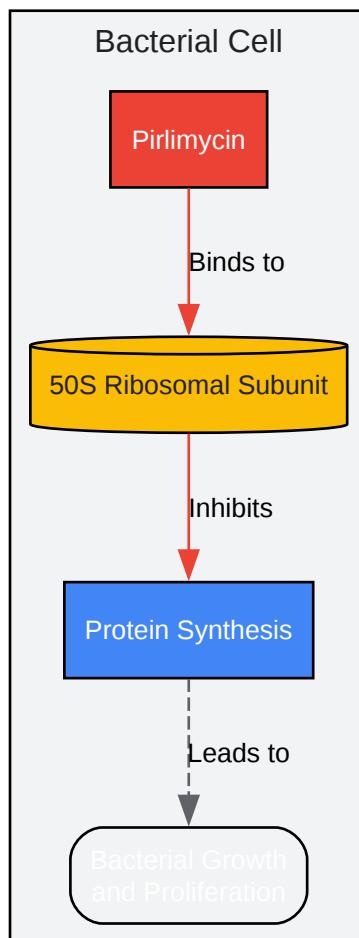
Pirlimycin Synthesis Workflow

The synthesis of pirlimycin from 4-ethylpyridine-2-carboxylic acid hydrochloride involves a multi-step chemical process. The following diagram illustrates a simplified conceptual workflow.

Conceptual Workflow for Pirlimycin Synthesis



Pirlimycin Mechanism of Action

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 4-Ethylpyridine-2-carboxylic Acid Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043738#4-ethylpyridine-2-carboxylic-acid-hydrochloride-characterization-data]

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